

Technical Support Center: Safe Handling and Storage of Umbellulone

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Compound of Interest

Compound Name: Umbellulone

CAS No.: 546-78-1

Cat. No.: B1202766

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Welcome to the technical support center for **Umbellulone**. This guide is designed for researchers, scientists, and drug development professionals to ensure the safe handling, storage, and disposal of this compound in a laboratory setting. **Umbellulone**, a monoterpene ketone, is a valuable research chemical, but it also presents significant health hazards that necessitate strict safety protocols.

This document provides in-depth, evidence-based guidance to minimize risks during your experiments. We will delve into the causality behind our recommendations, ensuring you understand not just what to do, but why you're doing it.

Frequently Asked Questions (FAQs)

Q1: What are the primary health hazards associated with Umbellulone?

A1: **Umbellulone** is a volatile, irritant monoterpene ketone. The primary health hazards are:

- **Severe Headaches:** **Umbellulone** is famously known as the primary constituent of the "headache tree" (*Umbellularia californica*).^{[1][2]} Inhalation of its vapors can trigger intense

headaches, and in susceptible individuals, it may provoke migraine and cluster headache attacks.[1][3][4][5][6]

- **Mechanism of Action:** It acts as a potent agonist of the Transient Receptor Potential Ankyrin 1 (TRPA1) channel, which is found on sensory nerves.[1][3][7][8] Activation of TRPA1 leads to the release of calcitonin gene-related peptide (CGRP), a vasodilator implicated in migraine pathophysiology.[1][8][9][10] This activation of the trigeminovascular system is the underlying cause of the headache.
- **Mucous Membrane Irritation:** Exposure to **Umbellulone** vapors can cause irritation to the eyes, nose, and respiratory tract.[4][11]
- **Skin Irritation:** Direct contact with the liquid can cause skin irritation.[11]
- **Methemoglobinemia:** **Umbellulone** has been shown to induce the conversion of hemoglobin to methemoglobin, which has a reduced ability to bind and transport oxygen in the blood.[1]

Q2: Are there established occupational exposure limits (OELs) for Umbellulone?

A2: Currently, there are no specific Occupational Safety and Health Administration (OSHA) Permissible Exposure Limits (PELs) or National Institute for Occupational Safety and Health (NIOSH) Recommended Exposure Limits (RELs) for **Umbellulone**. [3][12][13][14][15][16][17] The American Conference of Governmental Industrial Hygienists (ACGIH) has also not established a Threshold Limit Value (TLV) for this compound. [18][19][20]

Causality: The absence of official OELs does not imply that **Umbellulone** is safe. It more likely reflects a lack of extensive industrial use and targeted research required to establish these limits. Therefore, a highly conservative approach to exposure control is mandatory. All work with **Umbellulone** should be conducted under the principle of As Low As Reasonably Achievable (ALARA) exposure.

Q3: What Personal Protective Equipment (PPE) is required when working with Umbellulone?

A3: A comprehensive PPE strategy is crucial. The following table summarizes the minimum requirements:

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene).	To prevent skin contact and absorption. The selection of the appropriate glove material should be based on chemical compatibility.[9][10][21] It is advisable to double-glove.
Eye Protection	Safety goggles with side-shields or a full-face shield.	To protect the eyes from splashes and vapors which can cause irritation.[22]
Body Protection	A fully buttoned laboratory coat.	To protect the skin and personal clothing from contamination.
Respiratory Protection	A NIOSH-approved respirator with organic vapor cartridges.	Due to its volatility and potent headache-inducing properties, respiratory protection is essential, especially when working with open containers or larger quantities.[1][7][23][24]

Expert Insight: While a safety data sheet for **Umbellulone** suggests a "suitable respirator," for volatile organic compounds (VOCs) like **Umbellulone**, a half-face or full-face respirator with organic vapor cartridges is the industry standard for effective protection.[1][7][22][23][24]

Q4: How should I properly store Umbellulone?

A4: Proper storage is critical for maintaining the stability of **Umbellulone** and ensuring laboratory safety.

- Temperature: Store in a cool, well-ventilated area. A recommended storage temperature for the pure form is -20°C.[25]
- Container: Keep the container tightly sealed to prevent the escape of vapors.[25]

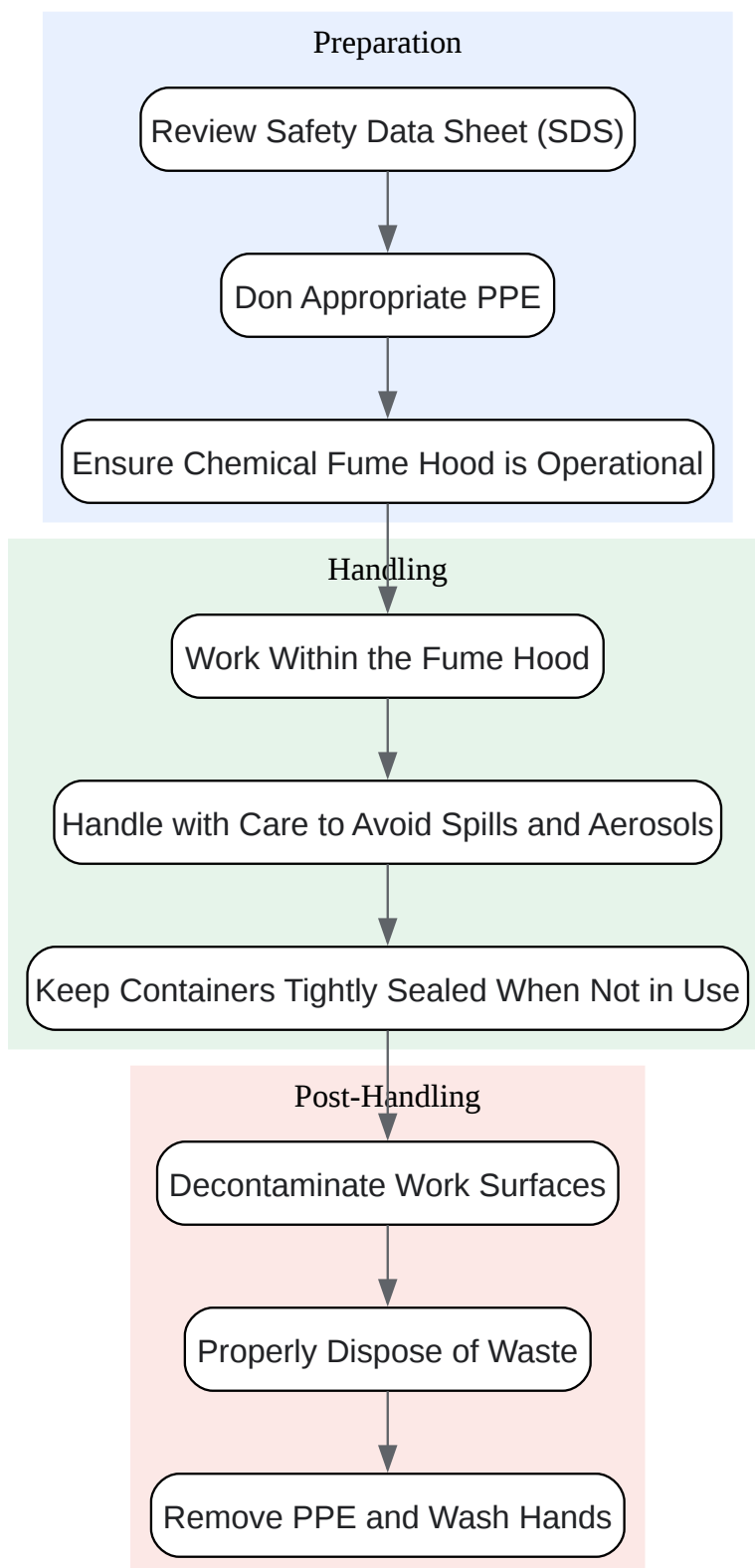
- Light: Protect from direct sunlight.[\[25\]](#)
- Incompatibilities: Store away from strong acids, alkalis, and strong oxidizing/reducing agents.
[\[22\]](#)[\[25\]](#)

Q5: What are the best practices for handling Umbellulone to minimize exposure?

A5: Adherence to the following handling procedures is mandatory:

- Ventilation: All work with **Umbellulone** must be conducted in a certified chemical fume hood to minimize the inhalation of vapors.[\[22\]](#)[\[25\]](#)
- Avoid Aerosol Generation: Take care to avoid the formation of aerosols during handling.[\[25\]](#)
- Personal Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling **Umbellulone**, even if gloves were worn.[\[3\]](#)
- Labeling: Ensure all containers of **Umbellulone** are clearly labeled with the chemical name and associated hazards.

Below is a workflow diagram for the safe handling of **Umbellulone**.



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Caption: Workflow for the safe handling of **Umbellulone**.

Troubleshooting Guides

Scenario 1: Accidental Inhalation of Umbellulone Vapors

Symptoms: Sudden onset of a severe headache, sinus irritation, sneezing, dizziness.[4]

Immediate Actions:

- Evacuate: Immediately move the affected individual to an area with fresh air.[22]
- Seek Medical Attention: If symptoms are severe or persistent, or if the individual has difficulty breathing, seek immediate medical attention.
- Alert Supervisor: Inform your supervisor of the incident.

Causality-Based Response: The primary goal is to remove the individual from the source of the exposure to prevent further inhalation and to allow for the dissipation of the inhaled vapors.

Medical attention is crucial as they can provide supportive care for the headache and monitor for any respiratory distress.

Scenario 2: Skin or Eye Contact with Umbellulone

Symptoms:

- Skin: Redness, irritation.
- Eyes: Irritation, pain, redness.

Immediate Actions:

- Skin Contact:
 - Immediately flush the affected skin with copious amounts of water for at least 15 minutes. [22]
 - Remove any contaminated clothing.[21][22]
 - Wash the affected area thoroughly with soap and water.[19][26]

- Seek medical attention if irritation persists.
- Eye Contact:
 - Immediately flush the eyes with a gentle stream of lukewarm water for at least 15 minutes, holding the eyelids open.[\[22\]](#)
 - Remove contact lenses if present and easy to do so.
 - Seek immediate medical attention.

Expert Insight: Prompt and thorough flushing with water is critical to remove the chemical and minimize damage to tissues. Do not use neutralizing agents on the skin or in the eyes without specific medical direction.

Scenario 3: Umbellulone Spill

Minor Spill (within a chemical fume hood):

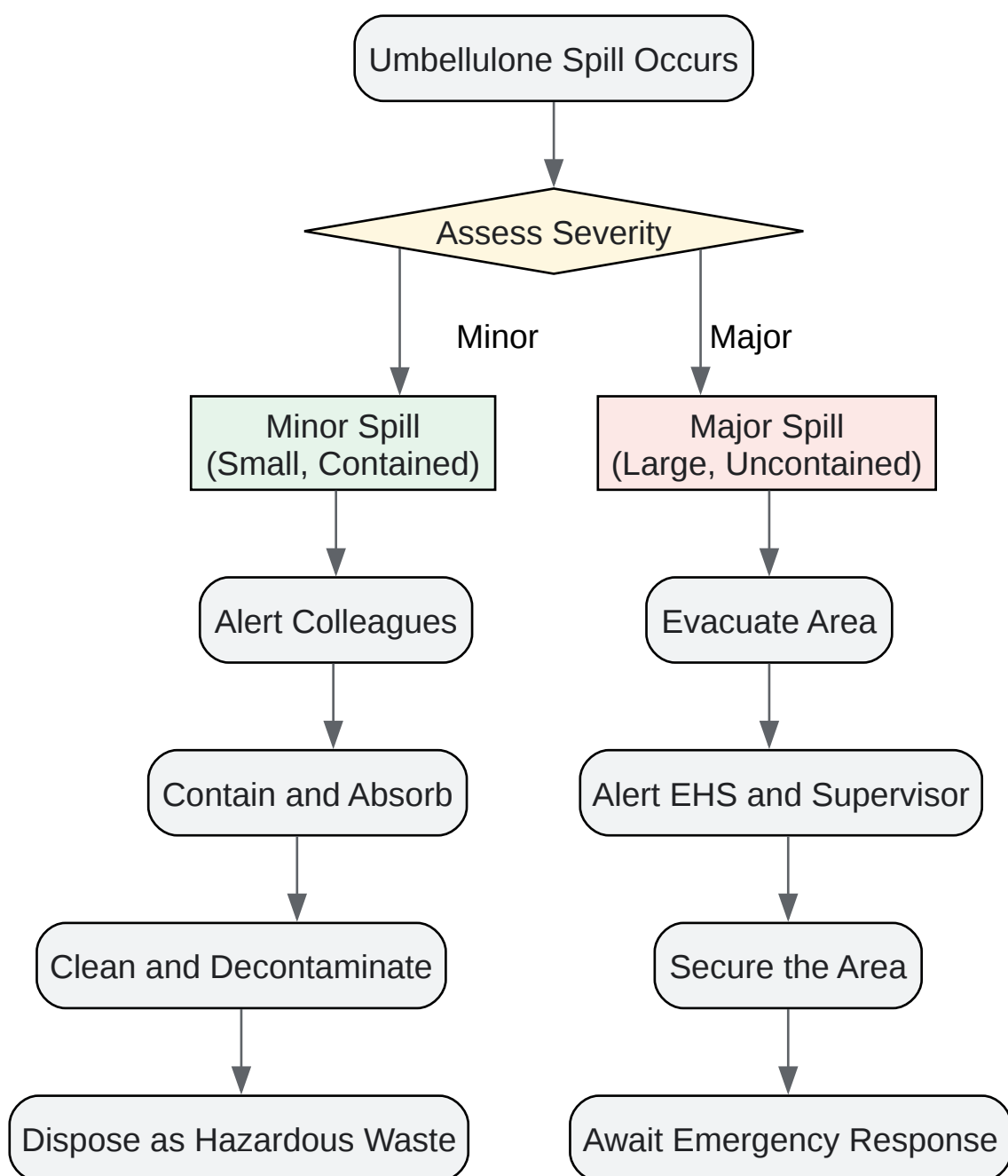
- Alert Others: Inform others in the immediate area of the spill.
- Containment: If safe to do so, contain the spill using an appropriate absorbent material.
- Absorption: Cover the spill with a non-combustible absorbent material such as diatomaceous earth, vermiculite, or a universal binder.[\[5\]](#)[\[25\]](#)
- Cleanup: Carefully collect the absorbed material using non-sparking tools and place it in a labeled, sealed container for hazardous waste disposal.[\[26\]](#)
- Decontamination: Decontaminate the spill area with a suitable solvent (e.g., ethanol) followed by soap and water.[\[25\]](#)[\[27\]](#)[\[28\]](#)[\[29\]](#)[\[30\]](#)
- Waste Disposal: Dispose of all contaminated materials (absorbents, gloves, etc.) as hazardous waste.

Major Spill (outside of a chemical fume hood or a large volume):

- EVACUATE: Immediately evacuate the area.

- **ALERT:** Alert your supervisor and your institution's Environmental Health and Safety (EHS) department.
- **SECURE:** Secure the area to prevent entry.
- **DO NOT ATTEMPT TO CLEAN UP A MAJOR SPILL YOURSELF.** Wait for trained emergency responders.

The following decision tree illustrates the appropriate response to a chemical spill.



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Caption: Decision tree for **Umbellulone** spill response.

Q6: How should I dispose of Umbellulone waste?

A6: **Umbellulone** and any materials contaminated with it must be disposed of as hazardous waste in accordance with all federal, state, and local regulations.[31][32][33][34][35]

- Waste Classification: While **Umbellulone** is not specifically listed as a hazardous waste by the EPA, it may be classified as a characteristic hazardous waste due to its potential ignitability (as a volatile organic compound) or toxicity.[36][37][38]
- Collection: Collect all **Umbellulone** waste in a designated, properly labeled, and sealed hazardous waste container.
- Consult EHS: Always consult with your institution's Environmental Health and Safety (EHS) department for specific guidance on waste stream management and disposal procedures. They will provide the correct waste containers and arrange for proper disposal.

Trustworthiness Check: Misclassifying hazardous waste can lead to significant legal and environmental consequences.[33] Therefore, involving your EHS department is not just a recommendation, it is a critical step in ensuring compliance and safety.

References

- **Umbellulone** - Wikipedia. (n.d.). Retrieved January 15, 2026, from [\[Link\]](#)
- **Umbellulone** - CAS Common Chemistry. (n.d.). Retrieved January 15, 2026, from [\[Link\]](#)
- **Umbellulone** – Knowledge and References - Taylor & Francis. (n.d.). Retrieved January 15, 2026, from [\[Link\]](#)
- **Umbellulone** | C10H14O | CID 91195 - PubChem. (n.d.). Retrieved January 15, 2026, from [\[Link\]](#)
- **Umbellulone** | cas 546-78-1 - DC Chemicals. (n.d.). Retrieved January 15, 2026, from [\[Link\]](#)

- Some pharmacological and bactericidal properties of **umbellulone** - ResearchGate. (n.d.). Retrieved January 15, 2026, from [\[Link\]](#)
- The 'headache tree' via **umbellulone** and TRPA1 activates the trigeminovascular system - Oxford Academic. (2012). Brain, 135(2), 376-390. [\[Link\]](#)
- Headache tree is a pain in the brain - Science News. (2011, November 3). Retrieved January 15, 2026, from [\[Link\]](#)
- First-aid Care: Poisonous Plants - WorkCare. (2025, August 4). Retrieved January 15, 2026, from [\[Link\]](#)
- **Umbellulone** evokes currents consistent with TRPA1 activity in mouse... | Download Scientific Diagram - ResearchGate. (n.d.). Retrieved January 15, 2026, from [\[Link\]](#)
- An Annotated List Of The Poisonous And Injurious Vascular Plants Of The United States. (n.d.). Retrieved January 15, 2026, from [\[Link\]](#)
- (PDF) The 'headache tree' via **umbellulone** and TRPA1 activates the trigeminovascular system - ResearchGate. (2012). Retrieved January 15, 2026, from [\[Link\]](#)
- The 'headache tree' via **umbellulone** and TRPA1 activates the trigeminovascular system - PubMed. (2012). Retrieved January 15, 2026, from [\[Link\]](#)
- First Aid in Case of Pesticide Exposure | US EPA. (n.d.). Retrieved January 15, 2026, from [\[Link\]](#)
- Poisonings, Envenomations, and Toxic Exposures During Travel | Yellow Book | CDC. (2025, April 23). Retrieved January 15, 2026, from [\[Link\]](#)
- direction and the proper response procedure for a chemical spill - University of Guelph. (n.d.). Retrieved January 15, 2026, from [\[Link\]](#)
- Biohazard Spill Cleanup Procedure. (n.d.). Retrieved January 15, 2026, from [\[Link\]](#)
- Permissible Exposure Limits – OSHA Annotated Table Z-1 | Occupational Safety and Health Administration. (n.d.). Retrieved January 15, 2026, from [\[Link\]](#)

- Chemical Spill Cleanup Guidelines. (n.d.). Retrieved January 15, 2026, from [\[Link\]](#)
- **umbellulone** bicyclo(3.1.0)hex-3-en-2-one, 4-methyl-1-(1-methylethyl)- (9CI) - The Good Scents Company. (n.d.). Retrieved January 15, 2026, from [\[Link\]](#)
- Navigating Toxic Plant Exposures: First Aid in the Great Outdoors - MyCPR NOW. (n.d.). Retrieved January 15, 2026, from [\[Link\]](#)
- Table of exposure limits for chemical and biological substances | WorkSafeBC. (2025, August 20). Retrieved January 15, 2026, from [\[Link\]](#)
- Current occupational exposure limits for Ontario workplaces under Regulation 833. (2022, March 30). Retrieved January 15, 2026, from [\[Link\]](#)
- Permissible Exposure Limits - Annotated Tables | Occupational Safety and Health Administration - OSHA. (n.d.). Retrieved January 15, 2026, from [\[Link\]](#)
- First Aid for Pesticide Exposure - YouTube. (2025, October 20). Retrieved January 15, 2026, from [\[Link\]](#)
- Protective Clothing and Equipment for Pesticide Applicators - Nebraska Extension Publications. (n.d.). Retrieved January 15, 2026, from [\[Link\]](#)
- Personal Protective Equipment Products From Novarolo. (n.d.). Retrieved January 15, 2026, from [\[Link\]](#)
- Personal Protective Equipment - Gemplers. (n.d.). Retrieved January 15, 2026, from [\[Link\]](#)
- Proper Selection, Use, and Removal of PPE. Module 4 - YouTube. (2018, April 25). Retrieved January 15, 2026, from [\[Link\]](#)
- Personal protective equipment when handling plant protection products - BVL. (n.d.). Retrieved January 15, 2026, from [\[Link\]](#)
- California Universal Waste Rule Regulations | Department of Toxic Substances Control. (n.d.). Retrieved January 15, 2026, from [\[Link\]](#)

- Waste Classification | Department of Toxic Substances Control - CA.gov. (n.d.). Retrieved January 15, 2026, from [\[Link\]](#)
- Waste disposal categories – characteristics and thresholds - EPA Victoria. (2025, August 28). Retrieved January 15, 2026, from [\[Link\]](#)
- Hexachloroethane - IDLH | NIOSH - Restored CDC. (n.d.). Retrieved January 15, 2026, from [\[Link\]](#)
- Table of exposure limits for chemical and biological substances | WorkSafeBC. (2025, August 20). Retrieved January 15, 2026, from [\[Link\]](#)
- Cumene - IDLH | NIOSH - Restored CDC. (n.d.). Retrieved January 15, 2026, from [\[Link\]](#)
- Guidelines for the Classification and Coding of Industrial and Hazardous Wastes - Texas Commission on Environmental Quality. (n.d.). Retrieved January 15, 2026, from [\[Link\]](#)
- Waste Classification and Management - CalRecycle Home Page - CA.gov. (n.d.). Retrieved January 15, 2026, from [\[Link\]](#)

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Sources

- 1. forum.breathesafeair.com [forum.breathesafeair.com]
- 2. Umbellulone - Wikipedia [en.wikipedia.org]
- 3. s3.amazonaws.com [s3.amazonaws.com]
- 4. researchgate.net [researchgate.net]
- 5. ehs.gatech.edu [ehs.gatech.edu]
- 6. titansafety.com.au [titansafety.com.au]
- 7. queensu.ca [queensu.ca]

- 8. Portable Hazardous Spill Clean-up Kit [weberscientific.com]
- 9. CHEMICAL RESISTANCE TABLE FOR GLOVES - Becky Aktsiaselts [becky.ee]
- 10. cdn.mscdirect.com [cdn.mscdirect.com]
- 11. ehss.syr.edu [ehss.syr.edu]
- 12. Permissible Exposure Limits – OSHA Annotated Table Z-1 | Occupational Safety and Health Administration [osha.gov]
- 13. Immediately Dangerous to Life or Health | NIOSH | CDC [cdc.gov]
- 14. Current occupational exposure limits for Ontario workplaces under Regulation 833 | ontario.ca [ontario.ca]
- 15. restoredcdc.org [restoredcdc.org]
- 16. worksafebc.com [worksafebc.com]
- 17. restoredcdc.org [restoredcdc.org]
- 18. TLV Chemical Substances Introduction - ACGIH [acgih.org]
- 19. List of Chemicals with Threshold Limit Values Primarily Based on Sensory Irritation* | DTT Data Collections Guided Search [cebs-ext.niehs.nih.gov]
- 20. TLV/BEI Guidelines - ACGIH [acgih.org]
- 21. glovesbyweb.com [glovesbyweb.com]
- 22. abmole.com [abmole.com]
- 23. multimedia.3m.com [multimedia.3m.com]
- 24. reddit.com [reddit.com]
- 25. newcomersupply.com [newcomersupply.com]
- 26. ccny.cuny.edu [ccny.cuny.edu]
- 27. epa.gov [epa.gov]
- 28. genomica.uaslp.mx [genomica.uaslp.mx]
- 29. genomica.uaslp.mx [genomica.uaslp.mx]
- 30. Decontamination of Biohazards and Infectious Agents | UMN University Health & Safety [hsrc.umn.edu]
- 31. Section 1: Hazardous Waste - Environmental Health & Safety Services – Syracuse University [ehss.syr.edu]
- 32. epa.gov [epa.gov]

- [33. dtsc.ca.gov \[dtsc.ca.gov\]](https://dtsc.ca.gov)
- [34. tceq.texas.gov \[tceq.texas.gov\]](https://tceq.texas.gov)
- [35. calrecycle.ca.gov \[calrecycle.ca.gov\]](https://calrecycle.ca.gov)
- [36. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk \[essr.umd.edu\]](#)
- [37. pca.state.mn.us \[pca.state.mn.us\]](https://pca.state.mn.us)
- [38. eCFR :: 40 CFR 302.4 -- Hazardous substances and reportable quantities. \[ecfr.gov\]](#)
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